

P4-t-Bu ring-opening polymerization catalyst

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: tert-Buty-P4

CAS No.: 111324-04-0

Cat. No.: S1492343

Get Quote

P4-t-Bu Catalyst Overview

P4-t-Bu is a neutral, phosphazene-based superbase known for its exceptional strength and low nucleophilicity. Its properties make it an excellent metal-free catalyst for various ring-opening polymerizations [1] [2].

- **Chemical Formula:** $C_{22}H_{63}N_{13}P_4$ [2]
- **Molecular Weight:** $633.732 \text{ g}\cdot\text{mol}^{-1}$ [2]
- **Basicity (pK_a in MeCN):** ~ 42.1 [1] [2]
- **Solubility:** Highly soluble in non-polar solvents like hexane, toluene, and tetrahydrofuran (THF). It is typically handled and commercially available as a 0.8-1.0 M solution in hexane [2].
- **Key Advantages:**
 - **Strong Base, Weak Nucleophile:** Promotes deprotonation without unwanted side reactions [2].
 - **Metal-Free:** Avoids metal contamination in the final polymer, which is crucial for pharmaceutical and biomedical applications [1].
 - **High Activity:** Enables rapid polymerizations under mild conditions, even at room temperature and in dilute solutions [1].

Application Note: ROP of ω -Pentadecalactone (PDL)

The following section details the application of P4-t-Bu in the ring-opening polymerization of ω -Pentadecalactone (PDL) to synthesize poly(ω -pentadecalactone) (PPDL), a material of interest for its thermal

properties [1].

Experimental Protocol

- **Reaction Setup:** Conduct all operations under an inert atmosphere (e.g., nitrogen or argon) using standard Schlenk line or glovebox techniques.
- **Reagents:**
 - Monomer: ω -Pentadecalactone (PDL)
 - Catalyst: P4-t-Bu (typically a 1.0 M solution in hexane)
 - Initiator: 3-Phenyl-1-propanol (PPA)
 - Solvent: Anhydrous Toluene or Tetrahydrofuran (THF)
- **Procedure:**
 - **Initial Charging:** In a flame-dried Schlenk flask, add the initiator (PPA) and the monomer (PDL). Dissolve the mixture in anhydrous toluene. The reaction can proceed efficiently even at high dilutions (e.g., 0.1 M) [1].
 - **Catalyst Addition:** Add the P4-t-Bu solution to the reaction mixture via a micro-syringe to initiate the polymerization.
 - **Polymerization:** Stir the reaction mixture at room temperature. The reaction proceeds rapidly, achieving high conversion [1].
 - **Termination:** The polymerization can be terminated by adding a small amount of acidic methanol.
 - **Purification:** Precipitate the polymer into a large excess of cold methanol, filter, and dry under vacuum to constant weight.

Data Summary

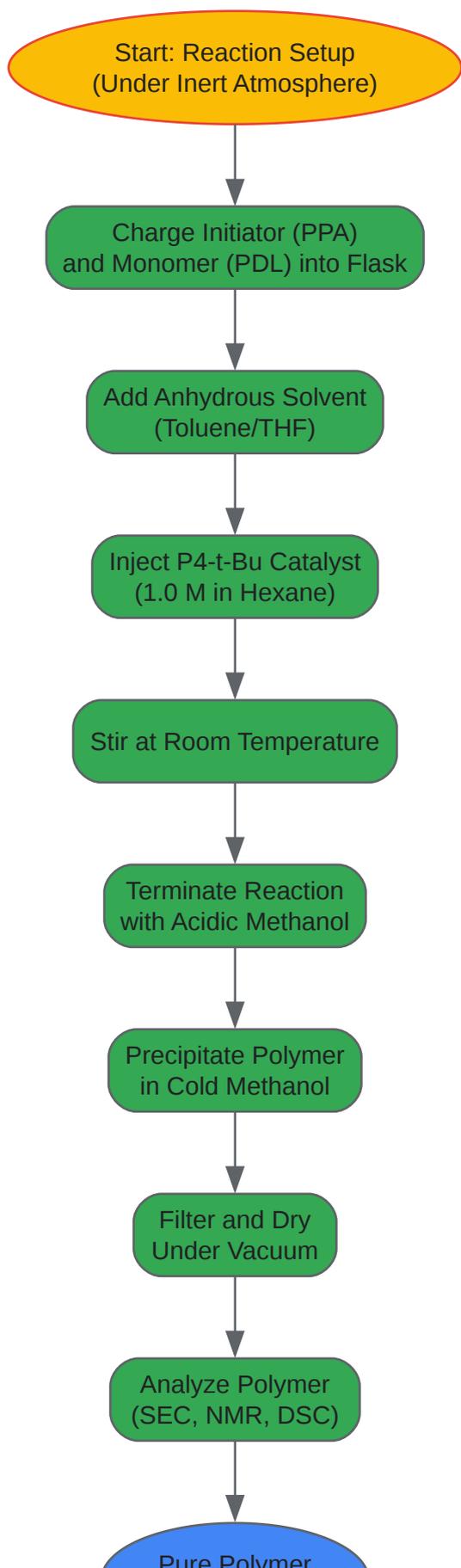
The table below summarizes key experimental data and results for the P4-t-Bu catalyzed ROP of PDL.

Parameter	Details & Conditions	Results & Outcomes
Catalyst/Initiator	P4-t-Bu / 3-Phenyl-1-propanol (PPA) [1]	Controlled molecular weight; narrow dispersity [1].
Solvent	Anhydrous Toluene or THF [1]	Efficient polymerization even at 0.1 M [1].
Temperature	Room Temperature [1]	High conversion achieved under mild conditions [1].

Parameter	Details & Conditions	Results & Outcomes
Reaction Time	Short duration (specific time not provided in search results)	High conversion [1].
Key Findings	Enables synthesis of PPDL-based homopolymers and block copolymers with PEG [1].	Good control over molecular weight and distribution; polymers characterized by SEC, NMR, DSC [1].

Workflow Diagram

The following diagram illustrates the experimental workflow for the P4-t-Bu catalyzed ROP, from setup to polymer analysis.





Product

Click to download full resolution via product page

Handling and Safety Notes

- **Storage:** P4-t-Bu is an **extremely hygroscopic solid** and must be stored and handled under strictly dry conditions (e.g., in a glovebox or desiccator). Exposure to moisture will degrade its catalytic performance [1] [2].
- **Solution Form:** The commercial solution in hexane is often more convenient for handling and accurate dosing [2].
- **Stability:** The compound is thermally stable up to 120°C and stable toward dry oxygen and bases [2].

Conclusion

P4-t-Bu is a versatile and highly efficient organocatalyst for the ring-opening polymerization of macrolactones like ω -pentadecalactone. Its strong basicity and low nucleophilicity allow for excellent control over the polymerization process under mild, metal-free conditions, making it a valuable tool for synthesizing polyesters with well-defined structures for advanced material applications [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Phosphazene superbase P4-t-Bu: a versatile and efficient ... [link.springer.com]
2. P4-t-Bu [en.wikipedia.org]

To cite this document: Smolecule. [P4-t-Bu ring-opening polymerization catalyst]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1492343#p4-t-bu-ring-opening-polymerization-catalyst]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com